

Physical and chemical properties of salophen

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Compound of Interest

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An In-Depth Technical Guide to the Physical and Chemical Properties of Salophen

Abstract

Salophen, or N,N'-bis(salicylidene)-o-phenylenediamine, is a highly versatile tetradentate Schiff base ligand that has garnered significant interest across diverse scientific fields. Its rigid, planar structure and N₂O₂ donor set facilitate the formation of stable, well-defined complexes with a wide array of metal ions. This guide provides a comprehensive overview of the core physical and chemical properties of the salophen ligand and its metal complexes. We delve into its synthesis and detailed characterization by modern spectroscopic techniques, explore its coordination chemistry, and discuss how its tunable electronic and steric properties are leveraged in applications ranging from homogeneous catalysis to medicinal chemistry and materials science. This document is intended for researchers, scientists, and drug development professionals seeking a deep, practical understanding of this important molecular scaffold.

Introduction: The Salophen Scaffold

Salophen (H₂salophen) belongs to the family of Schiff base ligands, which are characterized by the presence of an imine or azomethine (-C=N-) group. It is synthesized through the condensation of one equivalent of o-phenylenediamine with two equivalents of a

salicylaldehyde derivative.[1][2] Structurally similar to the well-known salen ligands, salophen is distinguished by the aromatic diamine backbone, which imparts greater rigidity and extended π -conjugation to its structure.[3]

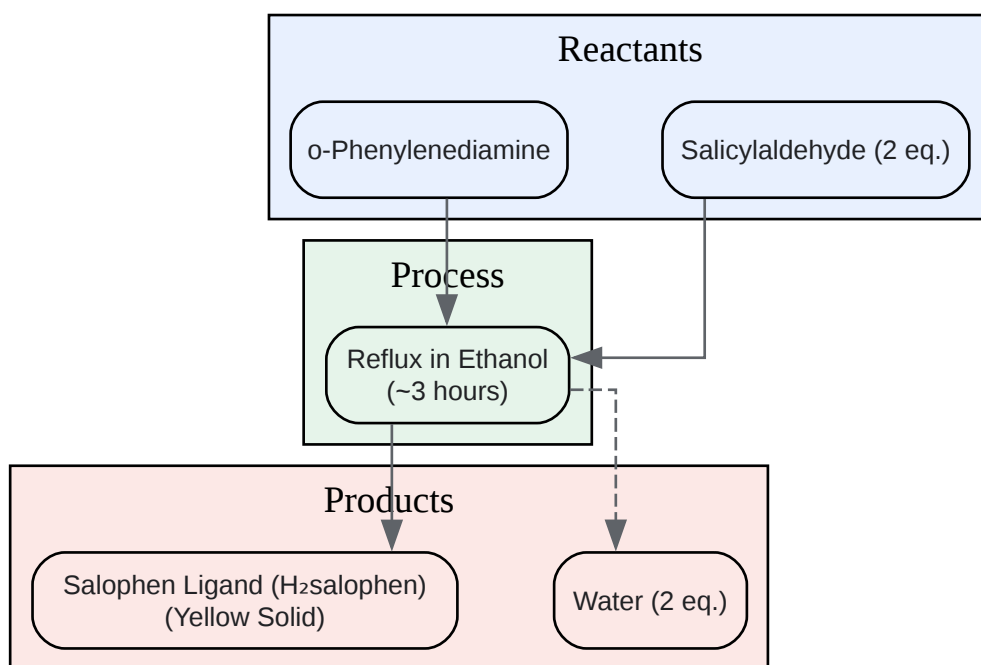
This inherent rigidity and planarity, particularly upon coordination with a metal ion, make salophen complexes attractive for applications in materials science, such as in the development of conducting polymers and organic light-emitting diodes (OLEDs).[4][5] The N_2O_2 coordination pocket, formed by two imine nitrogens and two phenolic oxygens, can accommodate a vast range of metal ions in various oxidation states and coordination geometries, including square planar, tetrahedral, and octahedral.[3][6] This versatility has established salophen complexes as powerful catalysts for numerous organic transformations and as promising therapeutic agents.[7][8][9]

Synthesis and Characterization

The synthesis of the salophen ligand is straightforward and efficient, making it readily accessible. Subsequent metallation can be achieved through various methods to yield the desired metal-salophen complex.

Synthesis of Salophen Ligand (H₂salophen)

A common and reliable method involves the direct condensation of the constituent amines and aldehydes in an alcohol solvent.[10][11] More recently, environmentally benign mechanochemical methods have also been developed, offering a solvent-free alternative.[1][12]



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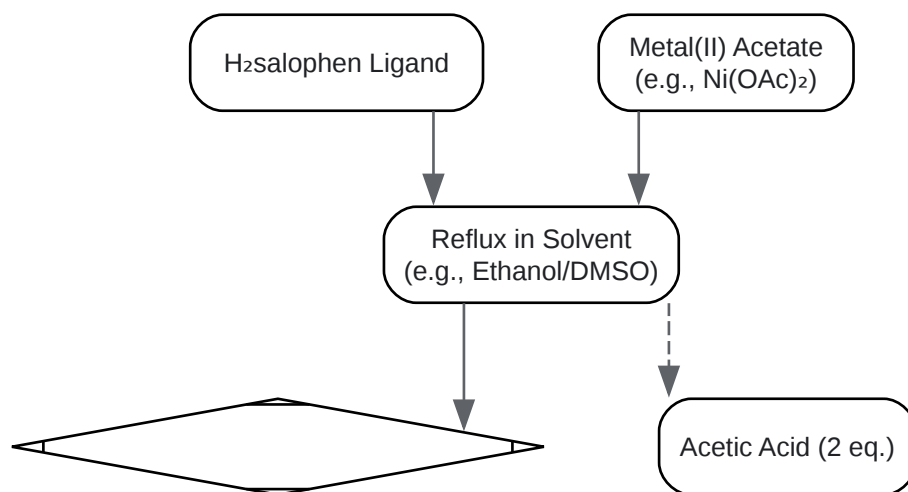
Caption: Workflow for the synthesis of the salophen ligand.

Experimental Protocol: Synthesis of H₂salophen

- Dissolve salicylaldehyde (20 mmol, 2.08 mL) in 20 mL of ethanol in a 100 mL round-bottom flask.[10]
- In a separate beaker, dissolve o-phenylenediamine (10 mmol, 1.08 g) in 20 mL of ethanol. [10]
- Add the o-phenylenediamine solution dropwise to the salicylaldehyde solution while stirring.
- Heat the resulting mixture to reflux (approx. 80 °C) and maintain for 3 hours.[10]
- Cool the mixture to room temperature. A yellow precipitate will form.
- Collect the solid product by vacuum filtration, wash with cold ethanol, and dry in a desiccator.
- The successful formation of the ligand is confirmed by its characteristic yellow color and a melting point of approximately 165 °C.[10]

Synthesis of Metal-Salophen Complexes

Metal complexes are typically prepared by reacting the pre-formed salophen ligand with a suitable metal salt, often a metal acetate, in an appropriate solvent.



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Caption: General workflow for the synthesis of a metal-salophen complex.

Experimental Protocol: Synthesis of Nickel(II)-Salophen

- Suspend the H₂salophen ligand (1 mmol) in 30 mL of ethanol in a round-bottom flask.
- Add a solution of nickel(II) acetate tetrahydrate (1 mmol) in 10 mL of ethanol to the suspension.
- Heat the mixture to reflux for 1-2 hours. A color change to red should be observed.
- Cool the mixture to room temperature and collect the resulting solid by vacuum filtration.
- Wash the product with ethanol and diethyl ether, then dry.
- The formation of the complex is confirmed by the disappearance of the phenolic proton in the ¹H NMR spectrum and shifts in the C=N stretching frequency in the FT-IR spectrum.[6]

Physical Properties

The physical properties of salophen and its derivatives are crucial for their handling, processing, and application.

Property	Salophen Ligand (H ₂ salophen)	Metal-Salophen Complexes	Citation(s)
Appearance	Yellow crystalline powder	Varies with metal (e.g., Red for Ni(II), varies for others)	[12]
Melting Point	~165 °C	Generally higher; often decompose at high temperatures	[10][13]
Solubility	Soluble in DMSO, DMF, CDCl ₃	Solubility varies; often soluble in coordinating solvents like DMSO, DMF. Sparingly soluble in acetone, acetonitrile.	[10][13][14]

Spectroscopic and Structural Characterization

Spectroscopic analysis is fundamental to confirming the structure and purity of salophen and its complexes. The coordination of a metal ion induces distinct and predictable changes in the spectral data.

NMR Spectroscopy

¹H and ¹³C NMR spectroscopy are powerful tools for characterizing the diamagnetic salophen ligand and its diamagnetic metal complexes (e.g., Zn(II), Pd(II)).

- Causality: The most telling feature in the ¹H NMR spectrum upon complexation is the disappearance of the signal for the phenolic -OH protons.[6] This occurs because these protons are acidic and are removed during the deprotonation step that accompanies coordination to the metal center, forming a stable M-O bond.

- **Expertise:** This disappearance provides unequivocal evidence of successful metallation. Furthermore, the signal for the imine proton (-CH=N-) often shifts upon coordination, reflecting the change in the electronic environment around the nitrogen atom as it donates electron density to the metal.

Nucleus	Key Chemical Shifts (δ , ppm) - H ₂ salophen	Key Chemical Shifts (δ , ppm) - Ni(II)-salophen (DMSO-d ₆)	Citation(s)
¹ H NMR	~13.20 (s, 2H, -OH), ~8.92 (s, 2H, -CH=N-)	-OH signal absent, ~8.90 (s, 2H, -CH=N-)	[10]
¹³ C NMR	~163.86 (C=N), ~161.49 (C-OH)	~165.36 (C=N), ~156.63 (C-O)	[10]

Note: NMR data for paramagnetic complexes like Mn(III) or Co(II) will show broad, isotropically shifted resonances and require specialized techniques for interpretation.[15]

Fourier-Transform Infrared (FT-IR) Spectroscopy

FT-IR spectroscopy is used to identify key functional groups and confirm coordination.

- **Causality:** The C=N (imine) stretching vibration is particularly sensitive to coordination. When the ligand coordinates to a metal through the imine nitrogen, electron density is withdrawn from the C=N bond, weakening it and typically causing a shift to a lower frequency (wavenumber).
- **Expertise:** The appearance of new, low-frequency bands is also a critical diagnostic feature. These bands, typically found in the 400-600 cm⁻¹ range, are attributed to the formation of new metal-nitrogen (M-N) and metal-oxygen (M-O) bonds, providing direct evidence of coordination.[10][14]

Vibrational Mode	H ₂ salophen (cm ⁻¹)	Metal Complexes (cm ⁻¹)	Citation(s)
$\nu(\text{C}=\text{N})$	~1610-1625	~1603 (Shift to lower frequency)	[10][14][16]
$\nu(\text{C}-\text{O})$ phenolic	~1280	Shifts upon coordination	[14]
$\nu(\text{M}-\text{O})$ / $\nu(\text{M}-\text{N})$	Not present	~450 - 550	[10][14]

UV-Visible Spectroscopy

UV-Vis spectroscopy provides insight into the electronic transitions within the molecule.

- Expertise: The spectra of salophen ligands are typically dominated by high-intensity bands in the UV region (<400 nm), which are assigned to $\pi \rightarrow \pi^*$ and $n \rightarrow \pi^*$ intraligand transitions.[4] [5] Upon complexation, new, lower-energy bands often appear in the visible region (400-600 nm). These are frequently assigned to ligand-to-metal charge transfer (LMCT) transitions, where an electron is excited from a ligand-based orbital to a metal-based orbital.[4] The energy and intensity of these bands are highly dependent on the specific metal ion and its oxidation state.

Compound	Key Absorption Maxima (λ_{max} , nm)	Assignment	Citation(s)
H ₂ salophen	~269, ~331	$\pi \rightarrow \pi^*$ and $n \rightarrow \pi^*$	[17]
Ni(II)-salophen	~300, ~378, ~491	Intraligand and LMCT	[4]
Fe(III)-salophen	~298, broad visible absorption	Intraligand and LMCT	[4]
VO(IV)-salophen	~329, ~421, ~646	Intraligand and d-d	[5]

Chemical Properties and Reactivity

Coordination Chemistry

Salophen is a tetradentate dianionic ligand, coordinating via its N_2O_2 donor atoms.^[17] This coordination mode allows it to form highly stable complexes with a wide variety of metal ions.^[2] The geometry of the resulting complex is dictated by the electronic configuration and size of the central metal ion. Common geometries include:

- Square Planar: Often observed for d^8 metals like Ni(II), Pd(II), and Cu(II).^[6]
- Square Pyramidal/Octahedral: Achieved when the metal ion can bind additional axial ligands. Uranyl (UO_2^{2+}) complexes, for instance, have an available fifth equatorial site for binding substrates.^[2]
- Distorted Geometries: Larger or electronically flexible metal ions can induce distortions from ideal geometries.^[6]

Caption: Tetradentate coordination of the salophen ligand to a metal center.

Catalytic Activity

The true utility of salophen is often realized in its metal complexes, which are effective catalysts for various reactions. The ligand scaffold serves to stabilize the metal center and modulate its reactivity.

- CO₂ Conversion: Cr(III)-salophen complexes are highly active catalysts for the cycloaddition of CO₂ to epoxides to form cyclic carbonates, a key reaction for carbon capture and utilization.^{[7][18]} The complex functions by activating the epoxide, while a nucleophilic co-catalyst (which can be integrated into the ligand structure) attacks, followed by CO₂ insertion.^{[7][19]} They are also used for the copolymerization of CO₂ and epoxides to produce polycarbonates.^[20]
- Oxidation Reactions: The ability of salophen to stabilize metals in multiple oxidation states makes its complexes, particularly with manganese and iron, suitable for oxidation catalysis.^[3]
- Epoxide Chemistry: Co(II)-salophen complexes have been shown to catalyze the acetolysis of epichlorohydrin with high regioselectivity, demonstrating the influence of the ligand's electronic properties on the reaction outcome.^[6]

Medicinal Applications

The structural similarity of the N_2O_2 core to porphyrins has prompted extensive investigation into the biological activity of salophen complexes.

- **Anticancer Activity:** Iron(III)-salophen complexes have demonstrated significant cytotoxic potential against various cancer cell lines, including leukemia and ovarian cancer.[9][21] Mechanistic studies suggest they can induce apoptosis, potentially through the mitochondrial pathway.[9] Their efficacy against drug-resistant cancer cells makes them particularly promising.
- **Antibacterial Agents:** Salophen complexes of iron(III) have also been identified as having potent antibacterial activity, including against methicillin-resistant *Staphylococcus aureus* (MRSA).[22] The proposed mode of action involves the induction of ferroptosis.[22]

Conclusion

The salophen ligand system represents a cornerstone of modern coordination chemistry. Its facile synthesis, rigid and tunable structure, and ability to form stable complexes with a vast range of metals have cemented its importance. The detailed understanding of its physical and chemical properties—from characteristic spectroscopic signatures to predictable coordination behavior—is paramount for its rational application. As demonstrated, these fundamental properties directly enable the design of advanced materials, highly efficient catalysts for green chemistry, and novel therapeutic agents to address pressing challenges in medicine. Continued exploration of this versatile scaffold promises to unlock further innovations across the scientific landscape.

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